

# Application Notes and Protocols: Enhancing Perovskite Stability through Manganese Iodide Doping

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## Compound of Interest

Compound Name: *Manganese iodide*

Cat. No.: *B077458*

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These application notes provide a comprehensive overview and detailed protocols for enhancing the stability of perovskite materials through doping with **manganese iodide**. The inclusion of manganese ions into the perovskite lattice has been demonstrated to significantly improve material robustness against environmental stressors such as humidity, light, and heat, paving the way for more durable and commercially viable perovskite-based optoelectronic devices.

## Introduction to Manganese Doping in Perovskites

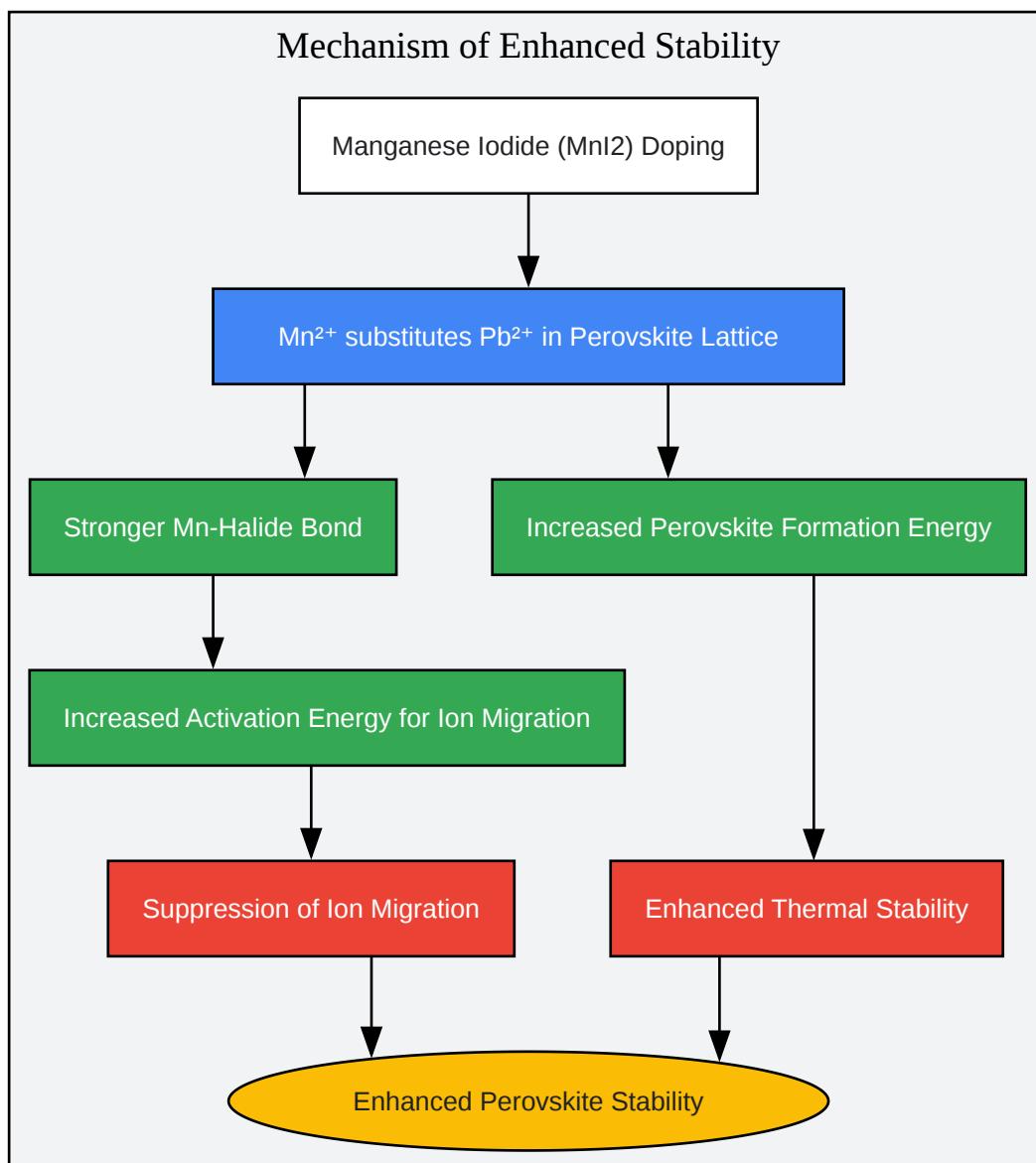
Lead-halide perovskites are a class of materials with exceptional optoelectronic properties, making them highly promising for applications in solar cells, light-emitting diodes (LEDs), and photodetectors. However, their long-term stability remains a critical challenge, hindering widespread commercialization. A key degradation pathway is ion migration within the perovskite crystal lattice, which can be exacerbated by environmental factors.

Doping the perovskite structure with manganese(II) ions ( $Mn^{2+}$ ), often introduced in the form of **manganese iodide** ( $MnI_2$ ), has emerged as an effective strategy to mitigate these stability issues. The incorporation of  $Mn^{2+}$  at the lead ( $Pb^{2+}$ ) site in the perovskite lattice leads to several beneficial effects, including the suppression of ion migration, improved thermal stability, and enhanced photoluminescence quantum yield (PLQY).<sup>[1][2][3]</sup>

## Mechanism of Enhanced Stability

The primary mechanism by which manganese doping enhances perovskite stability is the reduction of ion migration.<sup>[1]</sup> This is attributed to the stronger chemical bond between manganese and the halide ions (e.g., iodide) compared to the Pb-halide bond.<sup>[1]</sup> This stronger interaction increases the activation energy required for ion movement within the crystal lattice, effectively "locking" the ions in place and preventing their migration.<sup>[1]</sup>

First-principle calculations have shown that  $Mn^{2+}$  doping increases the formation energy of the perovskite nanocrystals, leading to significantly improved thermal stability.<sup>[4]</sup> By replacing  $Pb^{2+}$ , the smaller  $Mn^{2+}$  ions can also induce lattice contraction, which further contributes to a more robust and stable crystal structure.<sup>[4]</sup>



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Mechanism of manganese-induced perovskite stabilization.

## Quantitative Data on Performance and Stability

The following tables summarize the quantitative improvements observed in manganese-doped perovskite materials and devices as reported in the literature.

Table 1: Enhancement of Photoluminescence Quantum Yield (PLQY)

Perovskite Composition	Mn <sup>2+</sup> Doping Concentration	Undoped PLQY (%)	Doped PLQY (%)	Reference
MAPbBr <sub>3</sub>	17%	38	72	[3]
CsPb(Cl/Br) <sub>3</sub>	Not specified	<5	29	[5]
CH <sub>3</sub> NH <sub>3</sub> Pb <sub>1-x</sub> Mn <sub>x</sub> I <sub>3</sub>	up to 15%	98	>50	[6]

Table 2: Improvement in Perovskite LED Performance and Stability

Perovskite Composition	Parameter	Undoped Value	Mn <sup>2+</sup> Doped Value	Reference
PEABr <sub>0.2</sub> CS <sub>0.4</sub> MA <sub>0.6</sub> PbBr <sub>3</sub>	Activation Energy for Ion Migration	0.21 ± 0.03 eV	0.40 ± 0.08 eV	[1][7]
Quasi-bulk 2D/3D Perovskites	Operational Stability (Red LEDs)	Not specified	> 5 hours	[2]
Quasi-bulk 2D/3D Perovskites	Maximum Brightness (Green LEDs)	Not specified	97,000 cd/m <sup>2</sup>	[2]

Table 3: Enhanced Stability of Perovskite Solar Cells

Device Architecture	Stability Test Condition	Undoped Performance Retention	Mn-doped HTL Performance Retention	Reference
Inverted PSC with NiO <sub>x</sub> HTL	35 days under 1000 W/m <sup>2</sup> illumination	55% of initial PCE	70% of initial PCE	[8]

## Experimental Protocols

# Protocol for Synthesis of Manganese-Doped Methylammonium Lead Iodide (MAPbI<sub>3</sub>) Perovskite Quantum Dots

This protocol is adapted from a facile room-temperature synthesis method.[\[6\]](#)

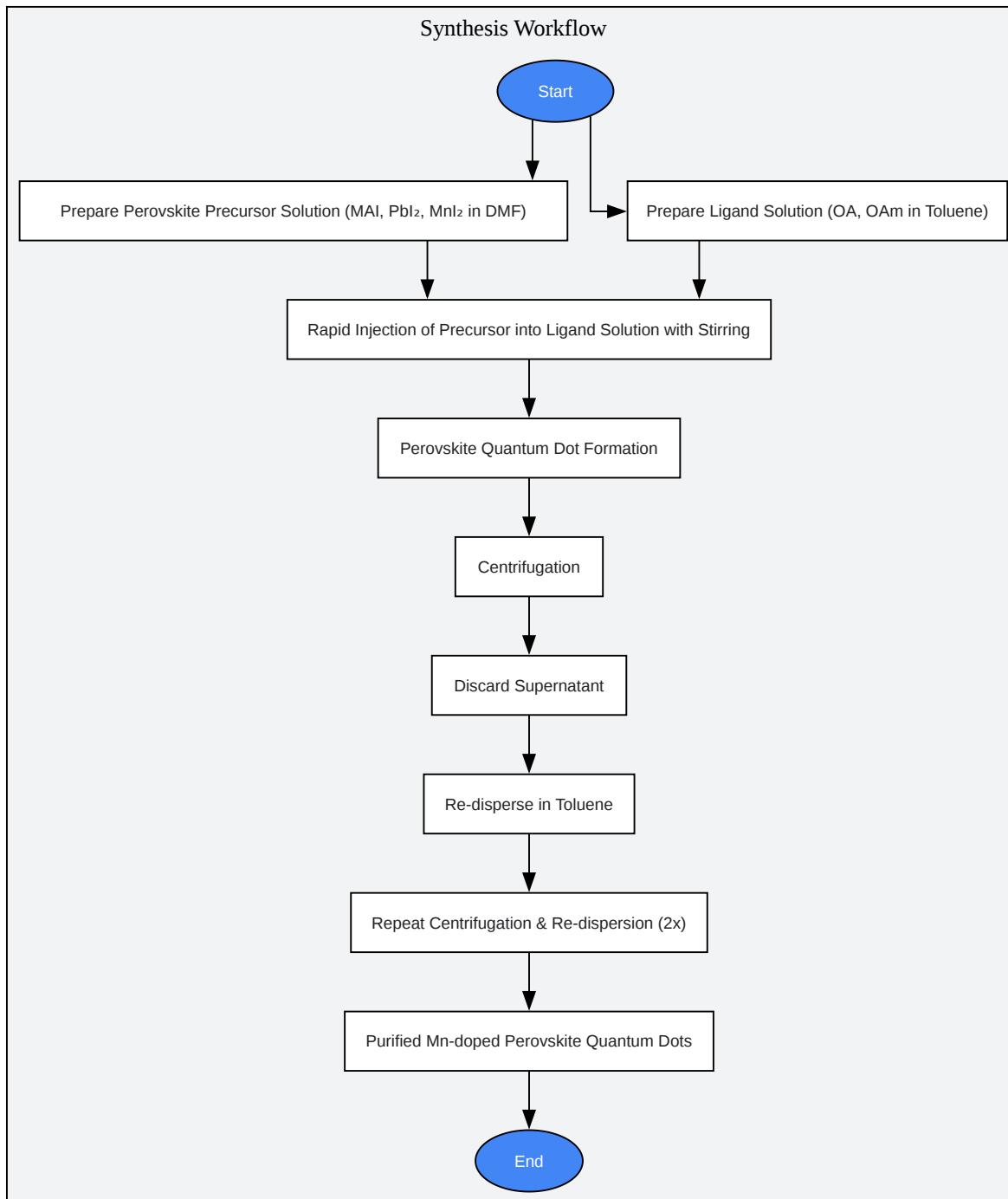
## Materials:

- Methylammonium iodide (MAI)
- Lead(II) iodide (PbI<sub>2</sub>)
- Manganese(II) iodide (MnI<sub>2</sub>)
- N,N-Dimethylformamide (DMF)
- Toluene
- Oleic acid (OA)
- Oleylamine (OAm)

## Procedure:

- Precursor Solution Preparation:
  - Prepare a stock solution of the desired total metal concentration (Pb<sup>2+</sup> + Mn<sup>2+</sup>) in DMF.
  - For undoped MAPbI<sub>3</sub>, dissolve stoichiometric amounts of MAI and PbI<sub>2</sub> in DMF.
  - For manganese-doped samples, substitute a desired molar percentage of PbI<sub>2</sub> with MnI<sub>2</sub>.  
For example, for a 10% Mn-doped sample, use a 0.9:0.1 molar ratio of PbI<sub>2</sub> to MnI<sub>2</sub>.
- Ligand Solution Preparation:
  - In a separate vial, prepare a solution of oleic acid and oleylamine in toluene.
- Synthesis:

- Under vigorous stirring, rapidly inject a specific volume of the precursor solution into the ligand solution at room temperature.
  - The solution should immediately show a color change, indicating the formation of perovskite quantum dots.
  - Continue stirring for a few minutes to ensure a complete reaction.
- Purification:
    - Centrifuge the resulting solution to precipitate the quantum dots.
    - Discard the supernatant and re-disperse the quantum dots in fresh toluene.
    - Repeat the centrifugation and re-dispersion steps two more times to remove unreacted precursors and excess ligands.
  - Storage:
    - Store the purified quantum dots dispersed in toluene in a dark, inert atmosphere (e.g., in a glovebox).



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Workflow for Mn-doped perovskite quantum dot synthesis.

# Protocol for Stability Testing of Perovskite Films/Devices

This protocol is based on the International Summit on Organic Photovoltaic Stability (ISOS) guidelines and common practices for perovskite stability evaluation.[\[1\]](#)[\[2\]](#)[\[9\]](#)

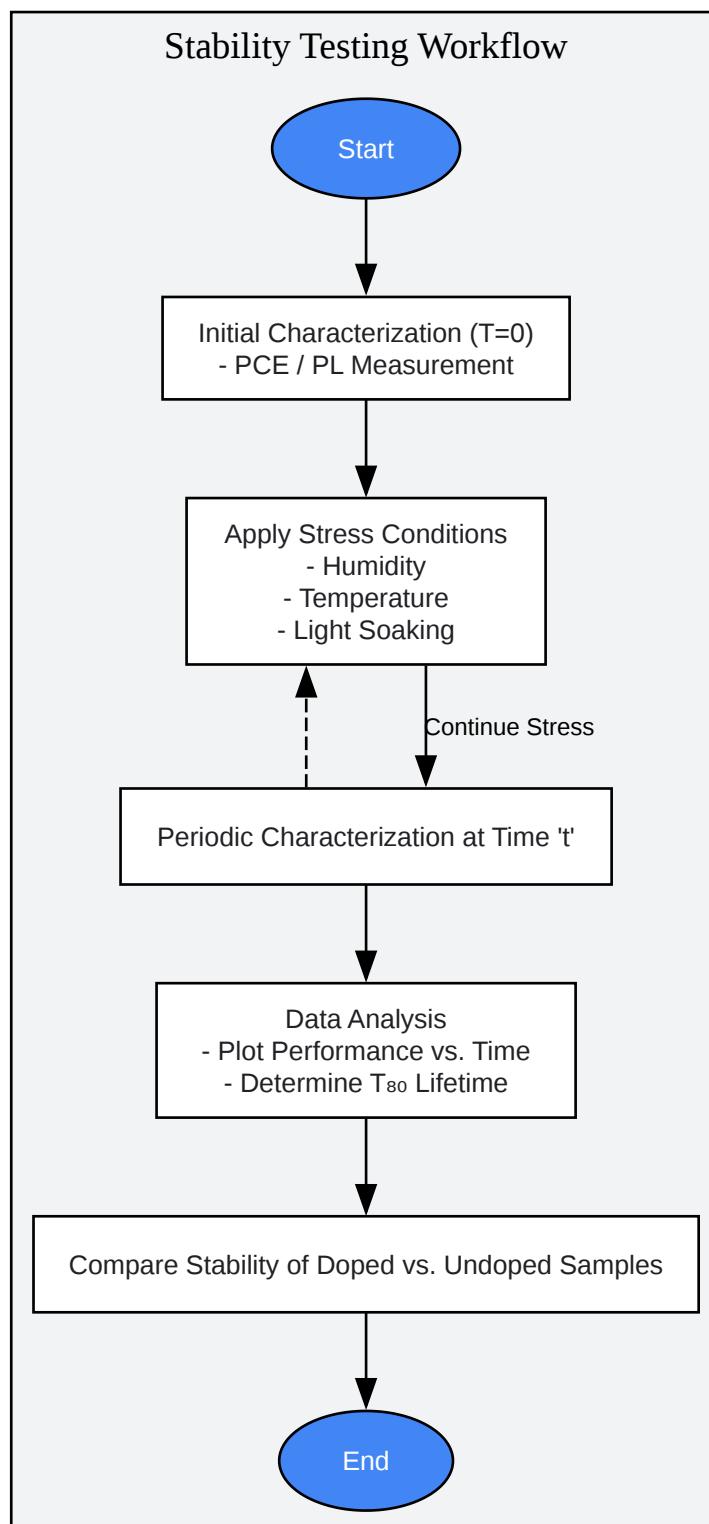
## Equipment:

- Solar simulator with a light source equivalent to AM 1.5G (1000 W/m<sup>2</sup>)
- Environmental chamber with controlled humidity and temperature
- Source measure unit (SMU) for current-voltage (I-V) characterization
- Spectrometer for photoluminescence measurements

## Procedure:

- Initial Characterization (T=0):
  - Measure the initial power conversion efficiency (PCE) of the solar cell or the initial photoluminescence intensity of the perovskite film.
  - Record the initial I-V curve and PL spectrum as a baseline.
- Stress Conditions:
  - Humidity Stress: Place the unencapsulated or encapsulated devices/films in an environmental chamber with a controlled relative humidity (e.g., 50-85% RH) at a constant temperature (e.g., 25°C or 60°C) in the dark.
  - Thermal Stress: Place the devices/films in an oven or environmental chamber at an elevated temperature (e.g., 85°C) in an inert atmosphere (e.g., nitrogen).
  - Light Soaking Stress: Continuously illuminate the devices/films under a solar simulator at 1-sun intensity (1000 W/m<sup>2</sup>) at a controlled temperature (e.g., 25°C or 60°C).
- Periodic Characterization:

- At regular time intervals (e.g., every 1, 10, 50, 100 hours), remove the samples from the stress conditions and re-characterize their performance (PCE or PL intensity).
- Allow the samples to equilibrate to ambient conditions before measurement to ensure consistency.
- Data Analysis:
  - Plot the normalized PCE or PL intensity as a function of time for both the undoped and Mn-doped samples.
  - Determine the  $T_{80}$  lifetime, which is the time it takes for the performance to degrade to 80% of its initial value.



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Workflow for perovskite stability testing.

## Conclusion

Doping perovskites with **manganese iodide** is a highly effective strategy for enhancing their stability, a critical step towards the commercialization of perovskite-based technologies. The protocols and data presented in these application notes provide a foundation for researchers to implement this technique and to systematically evaluate the stability of their materials and devices. The suppression of ion migration through manganese doping offers a clear pathway to more robust and durable perovskite optoelectronics.

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